

Comparative Analysis of Nateglinide Crystal Forms H and B

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Compound of Interest

Compound Name: Nateglinide
CAS No.: 105816-04-4
Cat. No.: B1676970

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Executive Summary

Objective: To provide a rigorous technical comparison between **Nateglinide** Crystal Form H (Thermodynamically Stable) and Form B (Metastable/Commercial), focusing on critical quality attributes (CQAs) for drug development.

Verdict:

- Form H represents the thermodynamically stable modification with a higher melting point (136–142°C).^{[1][2]} It is resistant to mechanical stress but exhibits slower intrinsic dissolution rates.
- Form B is a metastable modification (MP: 129–130°C) often utilized in commercial formulations (e.g., Starlix®) due to its superior dissolution kinetics, which is critical for **Nateglinide**'s mechanism as a rapid-onset insulin secretagogue. However, it requires strict processing controls to prevent polymorphic conversion to Form H during grinding or thermal stress.

Physicochemical Characterization

Differentiation between Form H and Form B is the first critical step in raw material release testing. The following data aggregates distinct "fingerprint" characteristics.

Table 1: Comparative Physicochemical Properties[1][3]

Property	Form H (Stable)	Form B (Metastable)
Thermodynamic Status	Stable	Metastable
Melting Point (DSC)	136°C – 142°C (Sharp Endotherm)	129°C – 130°C (Sharp Endotherm)
XRPD Characteristic Peaks (2θ)	8.1°, 13.1°, 19.6°, 19.9°	Weak/Absent peaks at 15–17° region
IR Spectrum (KBr)	Absorptions at 1714, 1649, 1542 cm ⁻¹	Lacks absorptions at 1714, 1649, 1542 cm ⁻¹
Mechanical Stability	High (Resistant to grinding)	Low (Converts to Form H upon grinding)

Experimental Insight: The "Grinding Effect"

A key diagnostic test for Form B is its instability under mechanical stress. When Form B is subjected to grinding (e.g., during tablet compression or milling), DSC analysis often reveals a "double peak" or a shift toward 138°C, indicating a solid-solid transition to Form H. Form H remains unchanged under similar conditions.

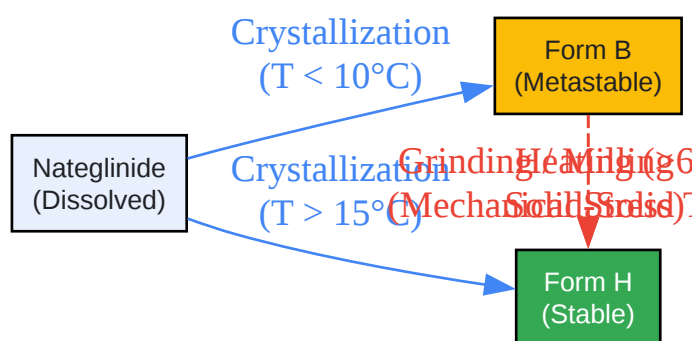
Thermodynamic Stability & Phase Transformation

Understanding the energy landscape is vital for process design. Form B is kinetically stable under controlled storage but thermodynamically unstable relative to Form H.

Mechanism of Transformation

The conversion from Form B to Form H is monotropic (irreversible under ambient pressure). This transformation is accelerated by:

- Mechanical Stress: Milling, micronization, or compression.
- Thermal Stress: Heating above 60°C without solvent.
- Solvent-Mediated Transition: Slurrying Form B in ethanol/water at temperatures >15°C.



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Figure 1: Crystallization and phase transformation pathways.[1][2][3][4] Blue lines indicate controlled crystallization; red dashed lines indicate risk of polymorphic conversion.

Biopharmaceutical Performance

Nateglinide is a BCS Class II drug (Low Solubility, High Permeability).[5] Therefore, solubility is the rate-limiting step for absorption.

- Clinical Relevance: **Nateglinide** is taken before meals to control post-prandial glucose. This requires rapid dissolution.
- Form B Advantage: As the higher-energy polymorph, Form B exhibits a higher apparent solubility and faster intrinsic dissolution rate (IDR) compared to Form H. This rapid dissolution spike drives the quick onset of action required for mealtime insulin secretion.
- Risk: If Form B converts to Form H during shelf storage or manufacturing, the dissolution rate may drop significantly, potentially leading to therapeutic failure (delayed glucose control).

Experimental Protocols

The following protocols are designed to generate reference standards and validate polymorphic purity.

Protocol A: Selective Crystallization of Form B (Metastable)

Goal: Isolate pure Form B without contamination from Form H.

- Dissolution: Dissolve 10 g of **Nateglinide** in 150 mL Ethanol at room temperature.
- Solvent Addition: Add 100 mL water slowly while stirring.
- Cooling (Critical Step): Rapidly cool the mixture to 5°C or below.
 - Note: Temperatures above 10°C promote Form H nucleation.[\[1\]](#)
- Aging: Stir at 5°C for 1 hour to induce precipitation.
- Filtration: Filter crystals immediately under cold conditions.
- Drying: Dry under vacuum at < 50°C until solvent is removed, then briefly heat treat at 60-90°C to remove solvates if necessary, ensuring no conversion to H occurs (monitor via DSC).

Protocol B: Selective Crystallization of Form H (Stable)

Goal: Isolate thermodynamically stable Form H.

- Dissolution: Dissolve 10 g of **Nateglinide** in 150 mL Ethanol.
- Solvent Addition: Add 100 mL water.
- Temperature Control: Maintain system temperature at 25°C - 30°C.
- Seeding (Optional): Add 10 mg of Form H seeds to accelerate nucleation.
- Aging: Stir for 3-6 hours. The extended time allows the system to reach thermodynamic equilibrium, favoring the stable form.

- Filtration & Drying: Filter and dry at 60°C. Form H is robust and will not convert.

Protocol C: Polymorphic Purity Analysis via DSC

Goal: Detect Form H contamination in a Form B batch.

- Sample Prep: Gently weigh 2-5 mg of sample into an aluminum pan. Do not grind the sample to ensure the pan content reflects the original state.
- Method: Heat from 30°C to 160°C at a rate of 10°C/min.
- Analysis:
 - Pass: Single endotherm at ~129-130°C.
 - Fail: Presence of a second endotherm at ~136-142°C (indicating Form H contamination) or a shift in the main peak.

References

- Preparation of **Nateglinide** Form B and H Source: Google Patents (US Patent 5,463,116 / US Patent 7,544,834) [1]
- Polymorphic purity of **nateglinide** through DSC Source: Journal of Pharmaceutical and Biomedical Analysis
- Crystal Forms of **Nateglinide** and their Characterization Source: WIPO (WO 2004/067496) [1][2]
- Relevance of Crystal Forms in the Pharmaceutical Field Source: National Institutes of Health (PMC)

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Sources

- [1. US7148376B2 - Polymorphic forms of nateglinide - Google Patents \[patents.google.com\]](#)
- [2. WO2004067496A1 - Crystalline form of nateglinide - Google Patents \[patents.google.com\]](#)
- [3. researchgate.net \[researchgate.net\]](#)
- [4. KR100837843B1 - Nateglinide crystalline form, preparation method thereof, and pharmaceutical composition comprising the same - Google Patents \[patents.google.com\]](#)
- [5. iajpr.com \[iajpr.com\]](#)
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